

Application Notes: Dyeing Polyester Fabric with Disperse Red 73

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Compound of Interest

Compound Name: Disperse red 73

Cat. No.: B103122

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These application notes provide a detailed protocol for the dyeing of polyester fabric with **Disperse Red 73**, a monoazo disperse dye suitable for coloring hydrophobic fibers. The information is intended for researchers, scientists, and drug development professionals who may use dyed fabrics in their experimental setups. The protocol outlines the high-temperature exhaust dyeing method, which is a standard and effective procedure for achieving a level and fast color on polyester.

Physicochemical Properties of Disperse Red 73

Disperse Red 73 is a dark red powder with the following properties:

Property	Value
C.I. Name	Disperse Red 73
CAS Number	16889-10-4[1]
Molecular Formula	C ₁₈ H ₁₆ N ₆ O ₂ [2]
Molecular Weight	348.36 g/mol [2]
Appearance	Dark red powder[2][3]
Solubility	Soluble in ethanol, acetone, and benzene[2][3]
Optimal Dyeing pH	4.5 - 5.5[3]

Experimental Protocols

A high-temperature dyeing method is recommended for achieving optimal color yield and fastness properties on polyester fabric. This process is typically carried out in a sealed dyeing vessel that can be pressurized to reach temperatures above the boiling point of water.

Materials and Reagents

- Polyester fabric
- **Disperse Red 73**
- Dispersing agent
- Acetic acid (or a suitable buffer system)
- Sodium hydrosulfite
- Sodium hydroxide
- Non-ionic detergent
- Distilled water

Equipment

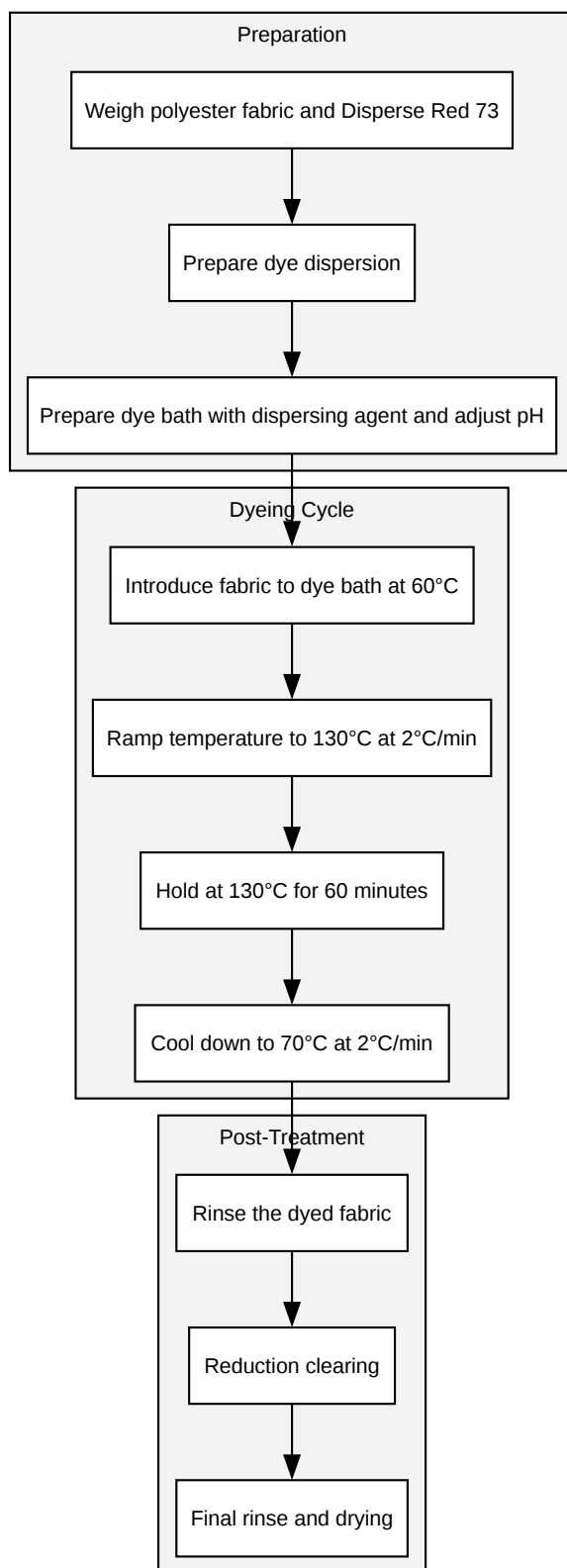
- High-temperature laboratory dyeing machine
- Beakers and graduated cylinders
- Magnetic stirrer and stir bars
- pH meter
- Analytical balance
- Drying oven

Dyeing Protocol

The following table summarizes the key parameters for the high-temperature dyeing of polyester with **Disperse Red 73**.

Parameter	Recommended Value
Dye Concentration	1.0% on weight of fabric (o.w.f.)
Dispersing Agent	1.0 g/L
pH	4.5 - 5.5 (adjusted with acetic acid)
Liquor Ratio	1:20
Dyeing Temperature	130°C ^[4]
Dyeing Time	60 minutes at 130°C ^[4]
Temperature Ramp Rate	2°C/minute
Cooling Rate	2°C/minute

Experimental Workflow



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Caption: Experimental workflow for dyeing polyester fabric with **Disperse Red 73**.

Detailed Methodologies

- Fabric Preparation: The polyester fabric should be pre-scoured to remove any impurities, oils, or sizes that could interfere with dyeing. This can be done by washing the fabric with a solution of a non-ionic detergent at 60-70°C for 20-30 minutes, followed by thorough rinsing with hot and cold water.
- Dye Bath Preparation:
 - Weigh the required amount of **Disperse Red 73** (e.g., 1.0% on the weight of the fabric).
 - Make a paste of the dye with a small amount of water and the dispersing agent.
 - Add this paste to the dye bath containing the required volume of water.
 - Add the dispersing agent to the dye bath.
 - Adjust the pH of the dye bath to 4.5-5.5 using a dilute solution of acetic acid.[\[4\]](#)
- Dyeing Procedure:
 - Introduce the pre-wetted polyester fabric into the dye bath at a starting temperature of approximately 60°C.
 - Seal the dyeing vessel and begin heating the dye bath at a rate of 2°C per minute until it reaches 130°C.[\[4\]](#)
 - Maintain the temperature at 130°C for 60 minutes to allow for dye penetration and fixation.[\[4\]](#)
 - After the dyeing time is complete, cool the dye bath to 70°C at a rate of 2°C per minute.
- Post-Treatment (Reduction Clearing):
 - Drain the dye bath and rinse the fabric thoroughly with hot water.
 - Prepare a fresh bath for reduction clearing. This bath should contain:
 - Sodium hydrosulfite (2 g/L)

- Sodium hydroxide (2 g/L)
- Treat the dyed fabric in this solution at 70-80°C for 15-20 minutes. This step is crucial for removing any unfixed dye from the fabric surface, thereby improving the wash and crock fastness.^{[5][6]}
- Drain the reduction clearing bath and rinse the fabric with hot water, followed by a cold water rinse until the water runs clear.
- Neutralize the fabric with a dilute solution of acetic acid if necessary.
- Finally, dry the dyed fabric in an oven or air-dry.

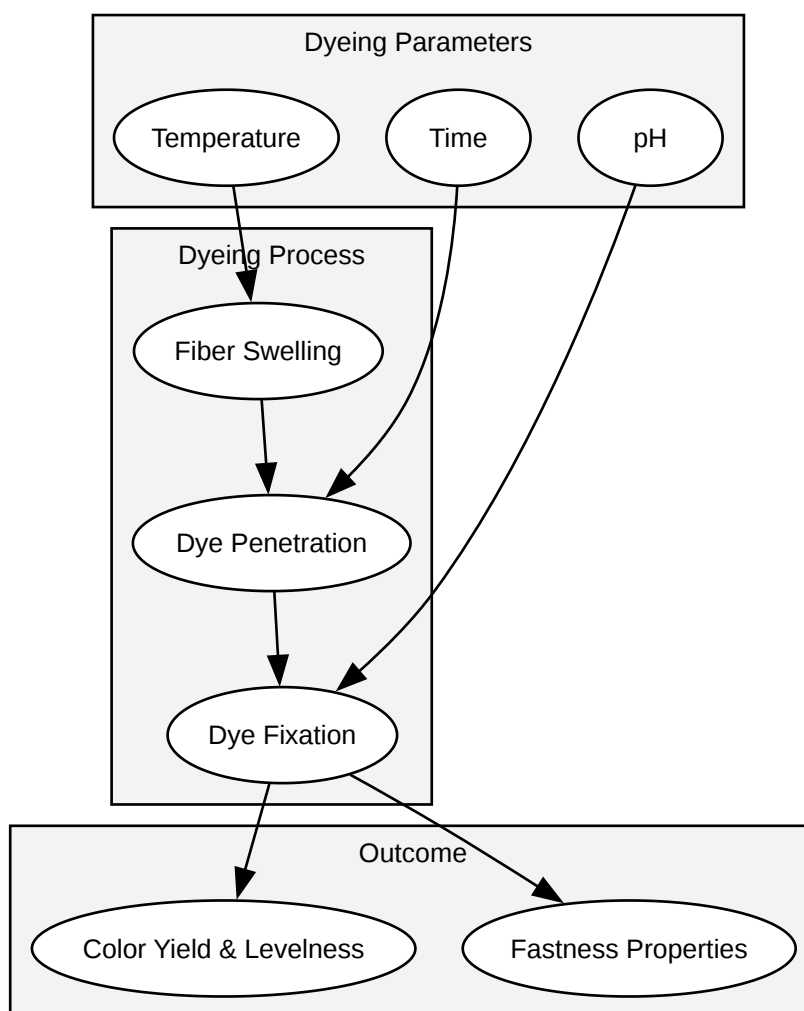
Safety Precautions

Disperse Red 73 should be handled with appropriate safety precautions.^{[1][7]}

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling the dye powder and solutions.^[7]
- Ventilation: Work in a well-ventilated area to avoid inhalation of dye dust.^[7]
- Storage: Store **Disperse Red 73** in a cool, dry place away from sources of ignition.^[7]
- Disposal: Dispose of dye waste in accordance with local regulations.^[8]

Signaling Pathways and Logical Relationships

The dyeing of polyester with disperse dyes is a physical process and does not involve biological signaling pathways. The logical relationship of the process is a sequential workflow as depicted in the diagram above. The key relationship is the dependence of dye uptake and fixation on temperature, time, and pH.



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Caption: Key parameter relationships in the polyester dyeing process.

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